

Application Note and Protocol: Agarose Gel-Based DNA Gyrase Inhibition Assay

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Compound of Interest

Compound Name: DNA gyrase B-IN-1

Cat. No.: B12419726

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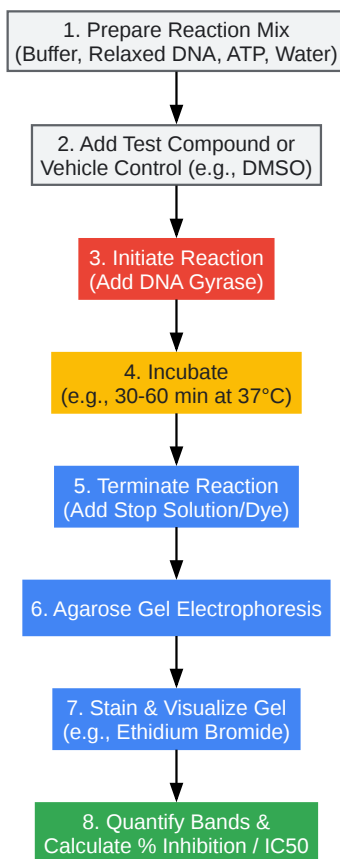
Audience: Researchers, scientists, and drug development professionals.

Introduction and Principle

DNA gyrase, a type II topoisomerase exclusive to bacteria, is an essential enzyme responsible for introducing negative supercoils into DNA, a process crucial for DNA replication and transcription.[1] This makes it a prime target for antibacterial drug development.[2] The agarose gel-based DNA gyrase inhibition assay provides a robust and straightforward method for identifying and characterizing potential inhibitors.

The principle of the assay is based on the differential migration of DNA topoisomers through an agarose gel.[3][4] DNA gyrase, in an ATP-dependent reaction, converts relaxed circular plasmid DNA into a more compact, negatively supercoiled form. These two forms, relaxed and supercoiled, can be distinctly separated by agarose gel electrophoresis, as the supercoiled form migrates faster.[1] In the presence of an inhibitor, the supercoiling activity of gyrase is diminished or abolished, resulting in a reduced amount of the supercoiled DNA band and an increased amount of the relaxed DNA band on the gel.[5] By quantifying the intensity of these bands, the inhibitory activity of a test compound can be determined.

Experimental Workflow



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References

- 1. DNA Supercoiling Catalyzed by Bacterial Gyrase - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Methods to Assay Inhibitors of DNA Gyrase and Topoisomerase IV Activities | Springer Nature Experiments [experiments.springernature.com]
- 3. Gel-based E. coli gyrase supercoiling assay [profoldin.com]
- 4. Gel-based Gyrase Assay [profoldin.com]

- 5. Testing potential gyrase inhibitors of bacterial DNA gyrase: a comparison of the supercoiling inhibition assay and "cleavable complex" assay - PubMed [pubmed.ncbi.nlm.nih.gov]
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